

Technical Guide: 3,5-Difluoro-benzamidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluoro-benzamidine

Cat. No.: B1306899

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Difluoro-benzamidine**, a fluorinated aromatic compound of interest in medicinal chemistry and drug discovery. The guide covers its chemical properties, synthesis, and potential applications, with a focus on its role as a serine protease inhibitor.

Chemical Identity and Properties

3,5-Difluoro-benzamidine is a synthetic organic compound. It is commonly available as a hydrochloride salt, which enhances its stability and solubility in aqueous solutions.

CAS Numbers:

- **3,5-Difluoro-benzamidine** (free base): 582307-06-0[1]
- **3,5-Difluoro-benzamidine** hydrochloride: 144797-68-2[2][3]

Chemical Structure:

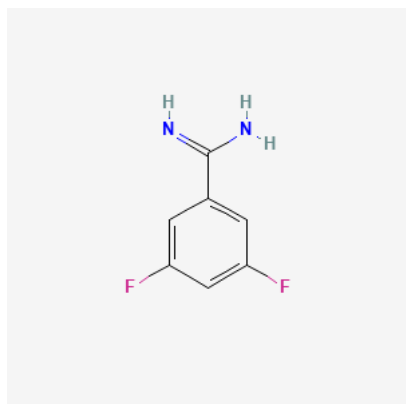


Figure 1. Chemical structure of **3,5-Difluoro-benzamidine**.

Physicochemical Properties:

The key physicochemical properties of **3,5-Difluoro-benzamidine** and its hydrochloride salt are summarized in the table below.

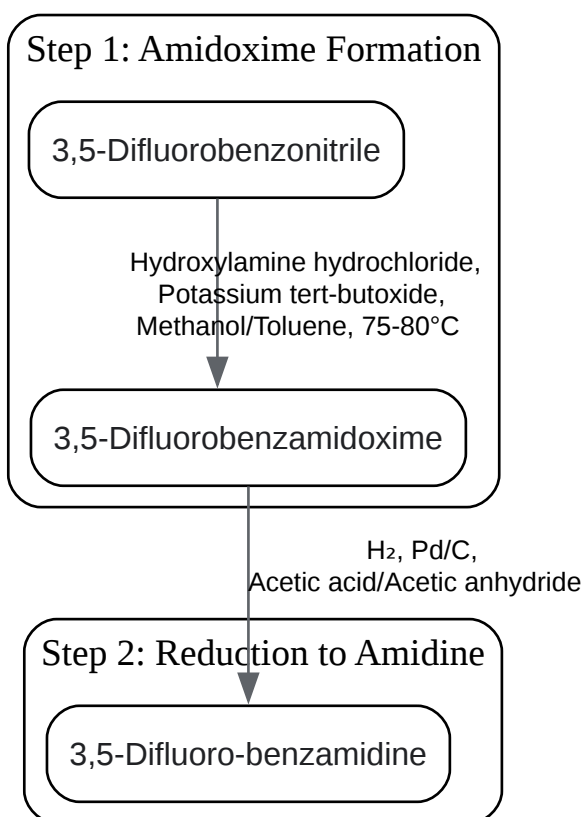
Property	3,5-Difluoro-benzamidine (Free Base)	3,5-Difluoro-benzamidine hydrochloride	Reference(s)
Molecular Formula	C ₇ H ₆ F ₂ N ₂	C ₇ H ₇ ClF ₂ N ₂	[1][4]
Molecular Weight	156.13 g/mol	192.60 g/mol	[1][2]
IUPAC Name	3,5-difluorobenzenecarboximidamide	3,5-difluorobenzenecarboximidamide;hydrochloride	[1]
Appearance	White solid	White solid	[2]
Storage Conditions	-	0-8 °C	[2]

Synthesis of 3,5-Difluoro-benzamidine

A common and effective method for the synthesis of benzamidines is through the conversion of the corresponding benzonitrile. A versatile, two-step protocol involves the formation of an intermediate amidoxime, followed by its reduction.

Synthesis Pathway

The synthesis of **3,5-Difluoro-benzamidine** from 3,5-Difluorobenzonitrile can be depicted as follows:



IC50 Determination Workflow

Prepare Solutions:
- Trypsin enzyme
- 3,5-Difluoro-benzamidine (serial dilutions)
- Chromogenic substrate (e.g., BAPNA)
- Assay buffer

Incubate Trypsin with
3,5-Difluoro-benzamidine

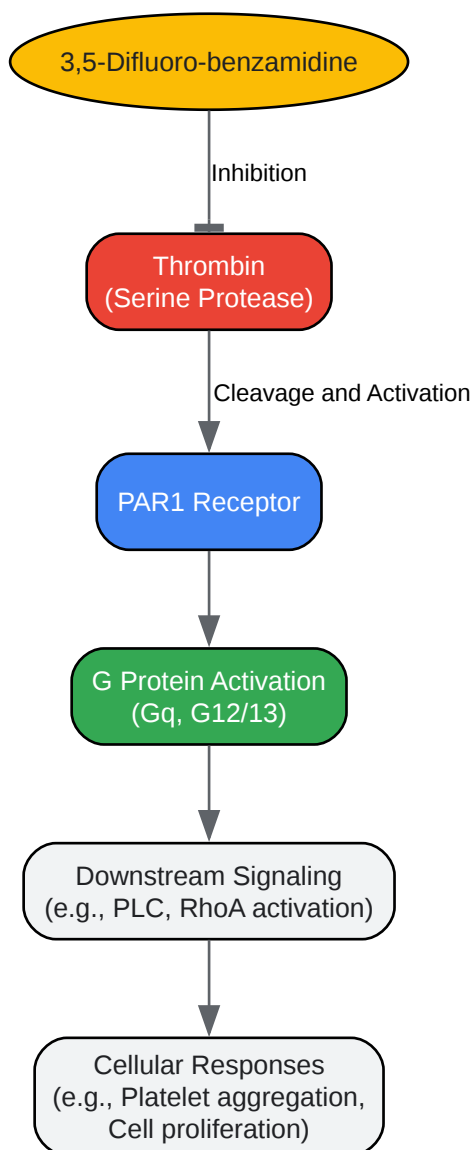
Add Chromogenic Substrate
to initiate the reaction

Measure absorbance at 405 nm
over time using a plate reader

Calculate initial reaction velocities
and percentage inhibition

Plot % inhibition vs. $\log(\text{inhibitor concentration})$
and determine IC50 using a non-linear regression

Protease-Activated Receptor (PAR) Signaling Pathway



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- To cite this document: BenchChem. [Technical Guide: 3,5-Difluoro-benzamidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306899#3-5-difluoro-benzamidine-cas-number]

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